

TOTM vs. DEHP in Medical Tubing: A Comparative Analysis of Migration Rates

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Compound of Interest

Compound Name: 1(or 2)-(2-Ethylhexyl) trimellitate

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For researchers, scientists, and drug development professionals, the choice of plasticizer in medical tubing is a critical consideration due to the potential for leaching into drug formulations and bodily fluids. This guide provides an objective comparison of the migration rates of two common plasticizers, Tris(2-ethylhexyl) trimellitate (TOTM) and Bis(2-ethylhexyl) phthalate (DEHP), supported by experimental data.

The primary concern with plasticizers like DEHP is their potential to migrate from the polyvinyl chloride (PVC) matrix of medical tubing into the fluids they contact, leading to patient exposure. [1] TOTM has emerged as a prominent alternative to DEHP, exhibiting significantly lower leachability.[1][2] This comparison guide synthesizes findings from multiple studies to provide a clear overview of their relative performance.

Quantitative Migration Data

The following table summarizes the key quantitative findings from comparative studies on TOTM and DEHP migration from PVC medical tubing.

Comparison Metric	DEHP Migration	TOTM Migration	Factor of Difference (DEHP vs. TOTM)	Study Context
Migration into Blood	High	Distinctly lower	~350 times higher	In-vitro heart-lung machine circuit using blood. [1] [2] [3]
Migration into Ethanol/Water Simulant	High	Over 20 times lower	>20 times higher	Immersion in a 50/50 (v/v) ethanol/water simulant at 40°C. [4] [5]
Absolute Mass Loss from Tubing	High	Low	-	In-vitro heart-lung machine circuit. [3]
Migration into Lipophilic Preparations	High	~10 times lower	~10 times higher	Contact with various intravenous preparations.

Experimental Methodologies

The data presented above is derived from rigorous experimental protocols designed to simulate the clinical use of medical tubing. Below are summaries of the key experimental methodologies employed in these studies.

In-Vitro Perfusion with Blood

This experimental setup simulates the use of medical tubing in procedures such as cardiopulmonary bypass.

- Apparatus: A heart-lung machine circuit is assembled using the PVC tubing to be tested (one set plasticized with DEHP and another with TOTM).

- **Perfusate:** Whole blood is used as the perfusate to mimic clinical conditions.
- **Procedure:** The blood is circulated through the tubing for a defined period, with samples taken at various time points.
- **Analysis:** The blood samples are analyzed to determine the concentration of the plasticizer and its primary degradation products. This is typically achieved using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[1\]](#)[\[2\]](#)

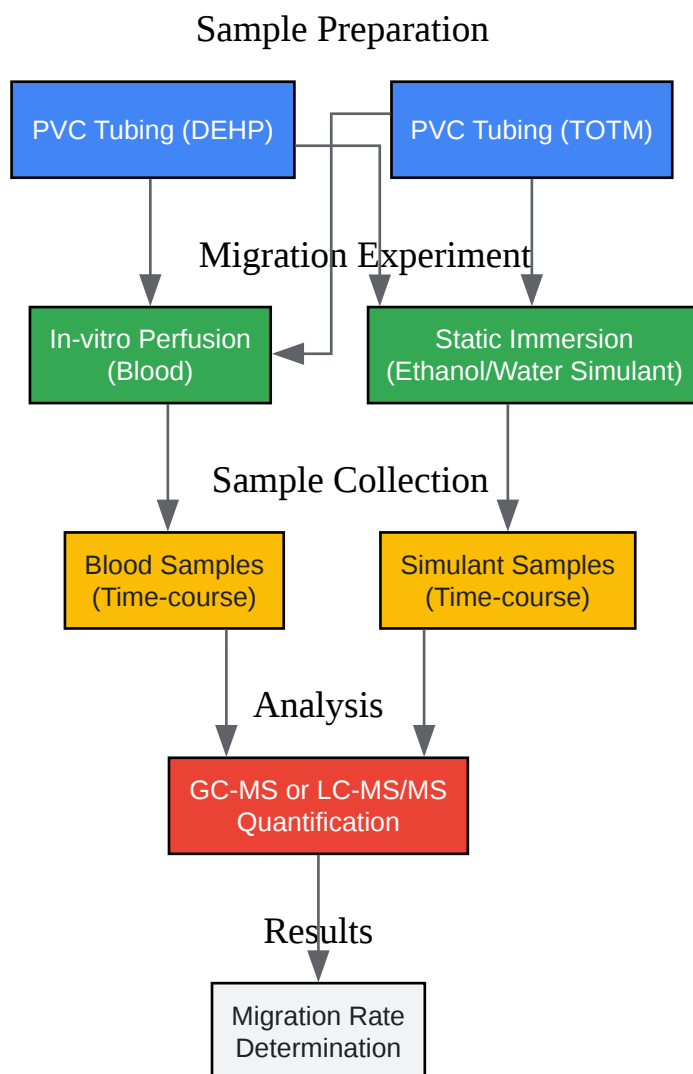
Static Immersion in a Simulant

This method assesses the migration of plasticizers into a fluid that simulates lipid-containing solutions, which are known to enhance the leaching of lipophilic compounds like DEHP and TOTM.

- **Simulant:** A mixture of ethanol and water (typically 50/50 v/v) is used as a simulant for lipid-containing intravenous solutions.[\[4\]](#)[\[5\]](#)
- **Procedure:** A known quantity of the PVC tubing is immersed in the simulant solution. The immersion is carried out at a controlled temperature (e.g., 40°C) for a specified duration, with samples of the simulant being collected at different time intervals (e.g., 24 hours, 72 hours, 10 days).[\[4\]](#)[\[5\]](#)
- **Analysis:** The concentration of the plasticizer in the simulant is quantified using analytical techniques such as GC-MS.[\[6\]](#)[\[7\]](#)

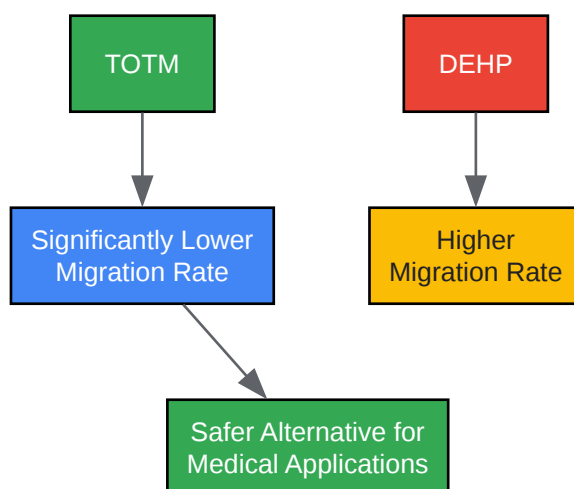
Visualizing the Comparison

The following diagrams illustrate the experimental workflow for migration testing and the logical relationship between the key findings.



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Figure 1: Experimental workflow for determining plasticizer migration rates.



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Figure 2: Logical comparison of TOTM and DEHP based on migration findings.

Conclusion

The available experimental data consistently demonstrates that TOTM has a significantly lower migration rate from PVC medical tubing compared to DEHP.[2][4] Studies have shown the migration of TOTM to be lower by factors ranging from approximately 10 to 350, depending on the experimental conditions and the contacting fluid.[2] This substantial difference in leachability positions TOTM as a viable and safer alternative plasticizer for medical devices, particularly in applications involving contact with blood or lipid-containing solutions.[1][3] The lower migration potential of TOTM addresses a key safety concern associated with DEHP, offering a more stable material for sensitive medical applications.

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References

- 1. Comparative study on the migration of di-2-ethylhexyl phthalate (DEHP) and tri-2-ethylhexyl trimellitate (TOTM) into blood from PVC tubing material of a heart-lung machine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Medical Devices as a Source of Phthalate Exposure: A Review of Current Knowledge and Alternative Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Migrability of PVC plasticizers from medical devices into a simulant of infused solutions | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 5. researchgate.net [researchgate.net]
- 6. Effects of flow rate on the migration of different plasticizers from PVC infusion medical devices - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Impact of alternative materials to plasticized PVC infusion tubings on drug sorption and plasticizer release - PMC [pmc.ncbi.nlm.nih.gov]
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